

Melting point and boiling point of (R)-(+)-Methylsuccinic acid

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Compound of Interest

Compound Name: (R)-(+)-Methylsuccinic acid

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An In-depth Technical Guide on the Physicochemical Properties of (R)-(+)-Methylsuccinic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of chiral building blocks like **(R)-(+)-Methylsuccinic acid** is fundamental. This technical guide provides a detailed overview of the melting and boiling points of **(R)-(+)-Methylsuccinic acid**, including experimental protocols for their determination and relevant synthetic pathways.

Physicochemical Data of (R)-(+)-Methylsuccinic Acid

(R)-(+)-Methylsuccinic acid, also known as (R)-(+)-Pyrotartaric acid, is a chiral dicarboxylic acid. Its stereochemistry makes it a valuable component in the synthesis of enantiomerically pure pharmaceuticals and other specialty chemicals.

Table 1: Melting and Boiling Points of **(R)-(+)-Methylsuccinic Acid** and Related Compounds

Compound	CAS Number	Melting Point (°C)	Boiling Point (°C)	Notes
(R)-(+)-Methylsuccinic acid	3641-51-8	111 - 115[1]	236.5 ± 13.0	Predicted value. [2] Another source states approximately 255°C.[2]
110 - 115[2][3]				
(±)-Methylsuccinic acid (racemic)	498-21-5	110 - 115	Decomposes[4]	
111.1 - 112.2 (232 - 234 °F)[4]				

Experimental Protocols for Determination of Physicochemical Properties

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. Standard laboratory procedures are detailed below.

Melting Point Determination using the Capillary Method

This method is widely used for determining the melting point of a solid crystalline substance.

Materials:

- Melting point apparatus (e.g., Vernier Melt Station, Thiele tube)
- Capillary tubes (sealed at one end)
- Sample of **(R)-(+)-Methylsuccinic acid**
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the crystalline **(R)-(+)-Methylsuccinic acid** is finely ground into a powder using a mortar and pestle.[5]
- **Capillary Tube Packing:** The open end of a capillary tube is pushed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end. This process is repeated until the packed sample height is 2-3 mm.[6]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.[6]
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.[5][6] The heating rate is then reduced to about 1-2°C per minute to ensure accurate measurement.[6]
- **Observation and Recording:** The melting range is recorded from the temperature at which the first liquid droplet is observed to the temperature at which the entire sample has completely liquefied.[5][6] A narrow melting range (0.5-1.0°C) is indicative of a pure compound.[5]

Boiling Point Determination using the Thiele Tube Method

This micro-method is suitable for determining the boiling point of small quantities of liquid.

Since **(R)-(+)-Methylsuccinic acid** is a solid at room temperature, it would need to be melted first, or a different method for high-melting solids would be employed. The following is a general procedure for liquids.

Materials:

- Thiele tube
- Heat-resistant oil (e.g., mineral oil, silicone oil)
- Thermometer

- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)

Procedure:

- **Sample Preparation:** A small amount of the liquid sample is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.^[7]
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing heat-resistant oil.^{[7][8]}
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.^[8]
- **Observation:** As the liquid heats up, air trapped in the capillary tube will escape, forming a stream of bubbles. Heating is continued until a continuous and vigorous stream of bubbles emerges from the capillary tube.^[7]
- **Recording the Boiling Point:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the stream of bubbles stops and the liquid is drawn into the capillary tube is recorded as the boiling point.^{[7][8]}

Synthetic Pathways and Workflows

(R)-(+)-Methylsuccinic acid serves as a key starting material in various synthetic routes.

Workflow for the Catalytic Synthesis of Methylsuccinic Acid

Methylsuccinic acid can be synthesized via the hydrogenation of itaconic acid.^{[9][10]}

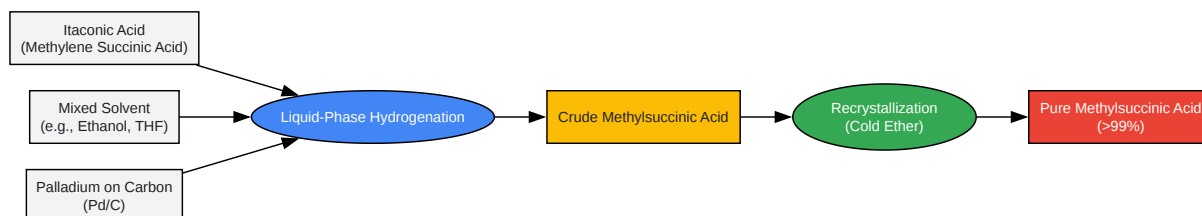


Diagram 1: Catalytic Synthesis of Methylsuccinic Acid

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Caption: Catalytic Synthesis Workflow.

Application in Chiral Synthesis

(R)-(+)-Methylsuccinic acid is utilized as a chiral precursor in multi-step syntheses. For example, it is the starting material for the synthesis of (R)-all-trans-13,14-Dihydroretinol.[\[11\]](#)

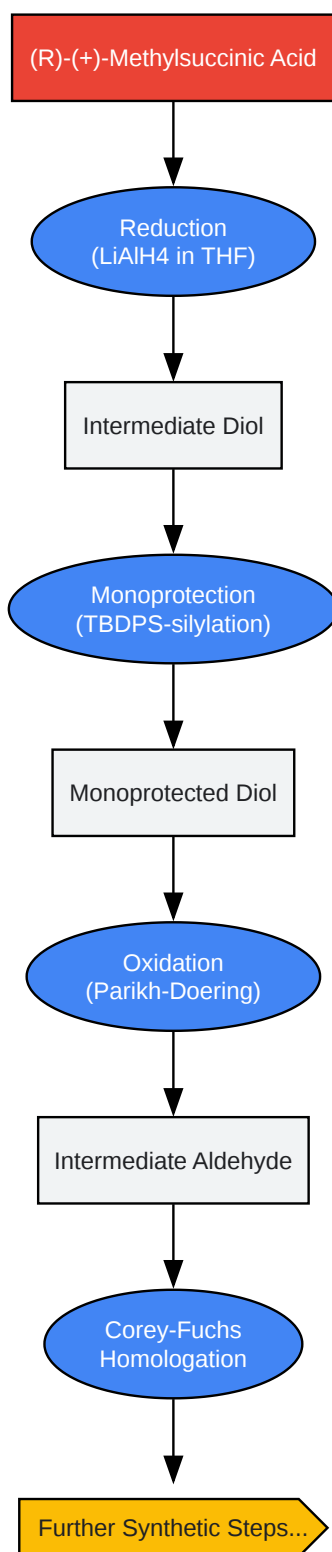


Diagram 2: Synthesis starting from (R)-(+)-Methylsuccinic Acid

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Caption: Chiral Synthesis Pathway.

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